

Application Notes and Protocols for Trk-IN-30

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Compound of Interest

Compound Name: *Trk-IN-30*

Cat. No.: *B15620993*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trk-IN-30 is a potent inhibitor of Tropomyosin receptor kinases (Trk), targeting TrkA, TrkB, and TrkC, as well as the drug-resistant mutant TrkA G595R.^[1] This small molecule plays a crucial role in cancer research by inhibiting the downstream PI3K/AKT and MEK/ERK signaling pathways, which are critical for cell survival and proliferation.^[1] Dysregulation of Trk signaling, often through gene fusions, is an oncogenic driver in a variety of cancers. **Trk-IN-30**'s ability to arrest the cell cycle and induce apoptosis in cancer cells makes it a valuable tool for studying Trk-dependent malignancies.^[1]

Physicochemical Properties and Inhibitory Activity

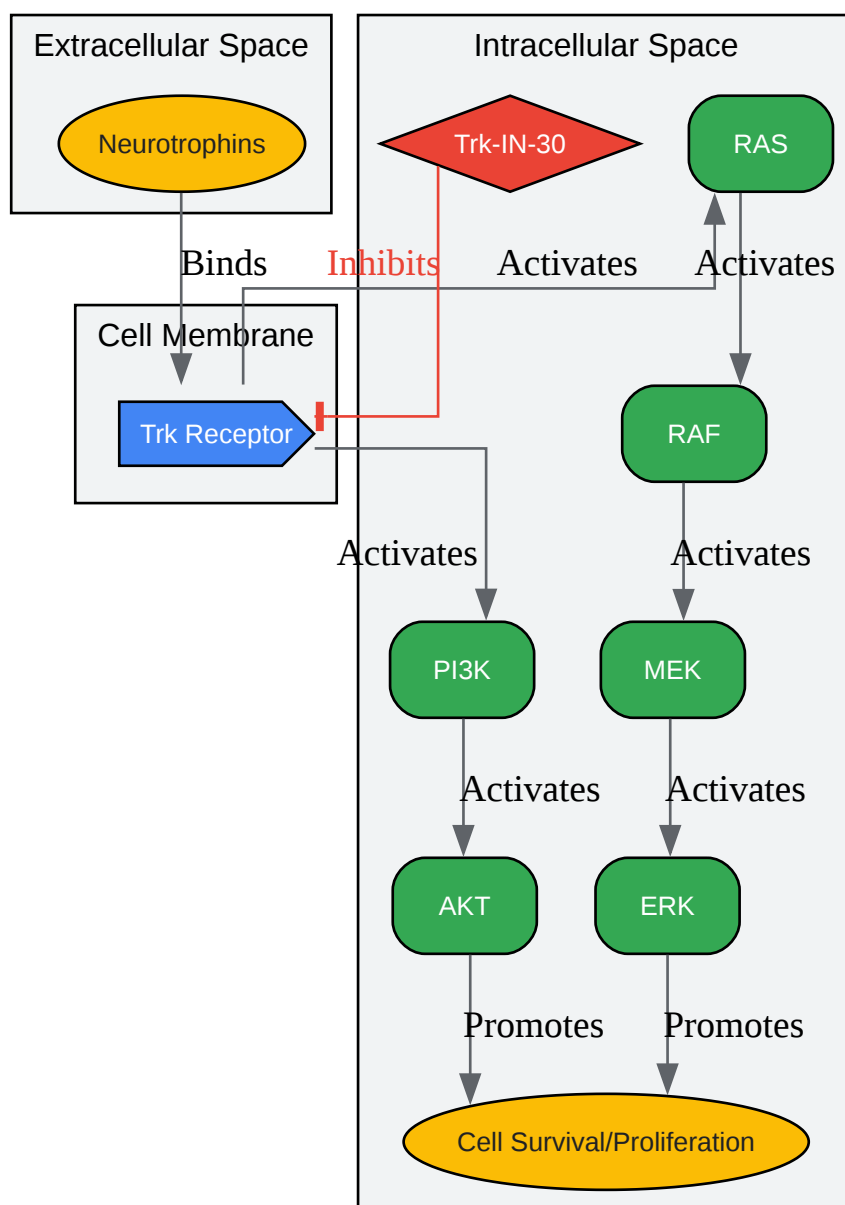
A clear understanding of the physical and chemical characteristics of **Trk-IN-30**, along with its biological activity, is essential for its effective use in experimental settings.

Property	Value
Molecular Weight	427.46 g/mol ^[1]
Chemical Formula	C ₂₄ H ₂₁ N ₅ O ₃ ^[1]
Appearance	Solid
Solubility	Soluble in DMSO

Target	IC ₅₀ (nM)
TrkA	1.8 ^[1]
TrkB	0.98 ^[1]
TrkC	3.8 ^[1]
TrkA G595R	54 ^[1]

Signaling Pathway Modulated by Trk-IN-30

Trk-IN-30 exerts its effects by inhibiting the phosphorylation of Trk receptors, thereby blocking downstream signaling cascades crucial for cancer cell growth and survival.



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Caption: **Trk-IN-30** inhibits Trk receptor signaling.

Experimental Protocols

Preparation of Trk-IN-30 Stock Solution (10 mM)

This protocol outlines the preparation of a 10 mM stock solution of **Trk-IN-30** using DMSO as the solvent.

Materials:

- **Trk-IN-30** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required amount of DMSO:
 - To prepare a 10 mM stock solution from 1 mg of **Trk-IN-30** (MW: 427.46 g/mol), the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 427.46 \text{ g/mol}) / 0.01 \text{ mol/L}) * 1,000,000 \mu\text{L/L} = 233.9 \mu\text{L}$
- Dissolution:
 - Carefully weigh the desired amount of **Trk-IN-30** powder.
 - Add the calculated volume of anhydrous DMSO to the vial containing the **Trk-IN-30** powder.
 - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary to aid dissolution.
- Aliquoting and Storage:
 - Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C to maintain stability. Avoid repeated freeze-thaw cycles.

Note: For cell-based assays, ensure the final concentration of DMSO in the culture medium does not exceed 0.5% to avoid solvent toxicity.

Western Blot Analysis of Trk Signaling Pathway Inhibition

This protocol allows for the assessment of **Trk-IN-30**'s inhibitory effect on the phosphorylation of Trk and its downstream targets, AKT and ERK.

Materials:

- Cells expressing Trk receptors
- **Trk-IN-30** stock solution (10 mM in DMSO)
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-phospho-Trk, anti-total-Trk, anti-phospho-AKT, anti-total-AKT, anti-phospho-ERK, anti-total-ERK)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate

Procedure:

- Cell Treatment:
 - Plate cells and allow them to adhere overnight.

- Treat the cells with varying concentrations of **Trk-IN-30** or a vehicle control (DMSO) for the desired duration (e.g., 2-4 hours).
- Cell Lysis and Protein Quantification:
 - Wash the cells with ice-cold PBS.
 - Lyse the cells in lysis buffer.
 - Clarify the lysates by centrifugation.
 - Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Western Blotting:
 - Load equal amounts of protein onto an SDS-PAGE gel.
 - Separate the proteins by electrophoresis and transfer them to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies overnight at 4°C.
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Visualize the protein bands using an ECL substrate and an imaging system.

Cell Viability Assay

This protocol can be used to determine the effect of **Trk-IN-30** on the viability of cancer cells.

Materials:

- Cancer cell line of interest
- 96-well plates
- **Trk-IN-30** stock solution (10 mM in DMSO)

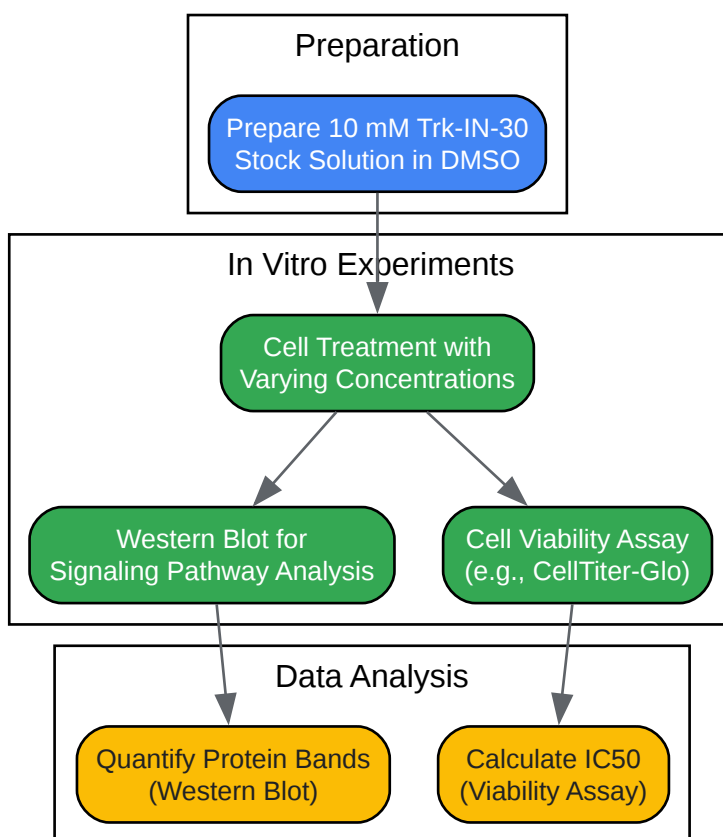
- Cell viability reagent (e.g., CellTiter-Glo®)
- Plate reader

Procedure:

- Cell Seeding:
 - Seed cells in a 96-well plate at an optimal density and allow them to attach overnight.
- Compound Treatment:
 - Prepare serial dilutions of **Trk-IN-30** in the appropriate cell culture medium.
 - Treat the cells with different concentrations of **Trk-IN-30** or a vehicle control.
- Incubation:
 - Incubate the plate for a specified period (e.g., 72 hours) at 37°C in a humidified incubator.
- Viability Measurement:
 - Equilibrate the plate and the cell viability reagent to room temperature.
 - Add the cell viability reagent to each well according to the manufacturer's instructions.
 - Measure the luminescence using a plate reader.

Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the efficacy of **Trk-IN-30** in a research setting.



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Caption: A generalized experimental workflow for **Trk-IN-30**.

Safety and Handling

As a potent kinase inhibitor, **Trk-IN-30** should be handled with appropriate safety precautions.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **Trk-IN-30**.
- **Handling:** Handle the solid compound and concentrated stock solutions in a chemical fume hood to avoid inhalation of dust or aerosols.
- **Waste Disposal:** Dispose of all waste containing **Trk-IN-30** as hazardous chemical waste according to institutional guidelines.

Disclaimer: This document is intended for research use only. A specific Safety Data Sheet (SDS) for **Trk-IN-30** should be obtained from the supplier and consulted for detailed safety information. The protocols provided are general guidelines and may require optimization for specific experimental conditions and cell lines.

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References

- 1. medchemexpress.com [medchemexpress.com]
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